

Technical Guide: Solubility Profile of Diethyl Azelate in Common Laboratory Solvents

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Compound of Interest

Compound Name: Diethyl azelate

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This guide provides a comprehensive overview of the solubility of **diethyl azelate** (CAS No. 624-17-9), a diethyl ester of azelaic acid. Understanding its solubility is critical for its application in various fields, including its use as a solvent, fragrance additive, and in the formulation of cosmetics and lubricants.^[1] This document compiles available solubility data, presents a standardized experimental protocol for solubility determination, and offers visualizations to guide laboratory workflows.

Core Properties of Diethyl Azelate

- IUPAC Name: Diethyl nonanedioate^[2]
- Molecular Formula: C₁₃H₂₄O₄^{[2][3]}
- Molecular Weight: 244.33 g/mol ^{[2][3][4]}
- Appearance: Colorless to light yellow liquid^{[1][3]}
- Density: Approximately 0.973 g/mL at 25 °C^{[3][4][5]}

Quantitative and Qualitative Solubility Data

Precise quantitative solubility data for **diethyl azelate** in many common organic solvents is not extensively documented in publicly available literature. The following table summarizes the

available qualitative and quantitative information.

Solvent	CAS Number	Molecular Formula	Solubility of Diethyl Azelate	Temperature (°C)	Notes
Water	7732-18-5	H ₂ O	Insoluble / 0.00 M[1][5]	Not Specified	Esters with long hydrocarbon chains exhibit low water solubility due to their hydrophobic nature.[6]
Ethanol	64-17-5	C ₂ H ₅ OH	Soluble[1]	Not Specified	Diethyl azelate is synthesized using anhydrous ethanol, indicating its solubility in this solvent. [7]
Diethyl Ether	60-29-7	C ₄ H ₁₀ O	Soluble[1]	Not Specified	As a common non-polar organic solvent, it is expected to readily dissolve diethyl azelate.
Acetone	67-64-1	C ₃ H ₆ O	Miscible (Predicted)	Not Specified	Esters generally show good solubility in

polar aprotic solvents like acetone.[8]

Expected to be an excellent solvent due to structural similarities ("like dissolves like"). The crude product of diethyl azelate synthesis is often dissolved in ethyl acetate for washing. [7]

Ethyl Acetate	141-78-6	C ₄ H ₈ O ₂	Miscible (Predicted)	Not Specified
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Methanol	67-56-1	CH ₃ OH	Soluble (Predicted)	Not Specified
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Similar to ethanol, methanol is a polar protic solvent expected to dissolve diethyl azelate.

Dichloromethane	75-09-2	CH ₂ Cl ₂	Soluble (Predicted)	Not Specified
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A common solvent for a wide range of organic molecules.[9]

Experimental Protocol for Solubility Determination

This section outlines a standardized methodology for quantitatively determining the solubility of a liquid solute like **diethyl azelate** in various solvents. The protocol is based on the common laboratory practice of creating a saturated solution and then determining its concentration.

Objective: To determine the concentration of **diethyl azelate** in a solvent at equilibrium saturation, expressed in g/100 mL.

Materials:

- **Diethyl Azelate** (solute)
- Selected solvents (e.g., water, ethanol, acetone)
- Scintillation vials or test tubes with screw caps
- Volumetric flasks and pipettes
- Analytical balance
- Shaker or magnetic stirrer
- Temperature-controlled bath or incubator
- Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) system for concentration analysis

Methodology:

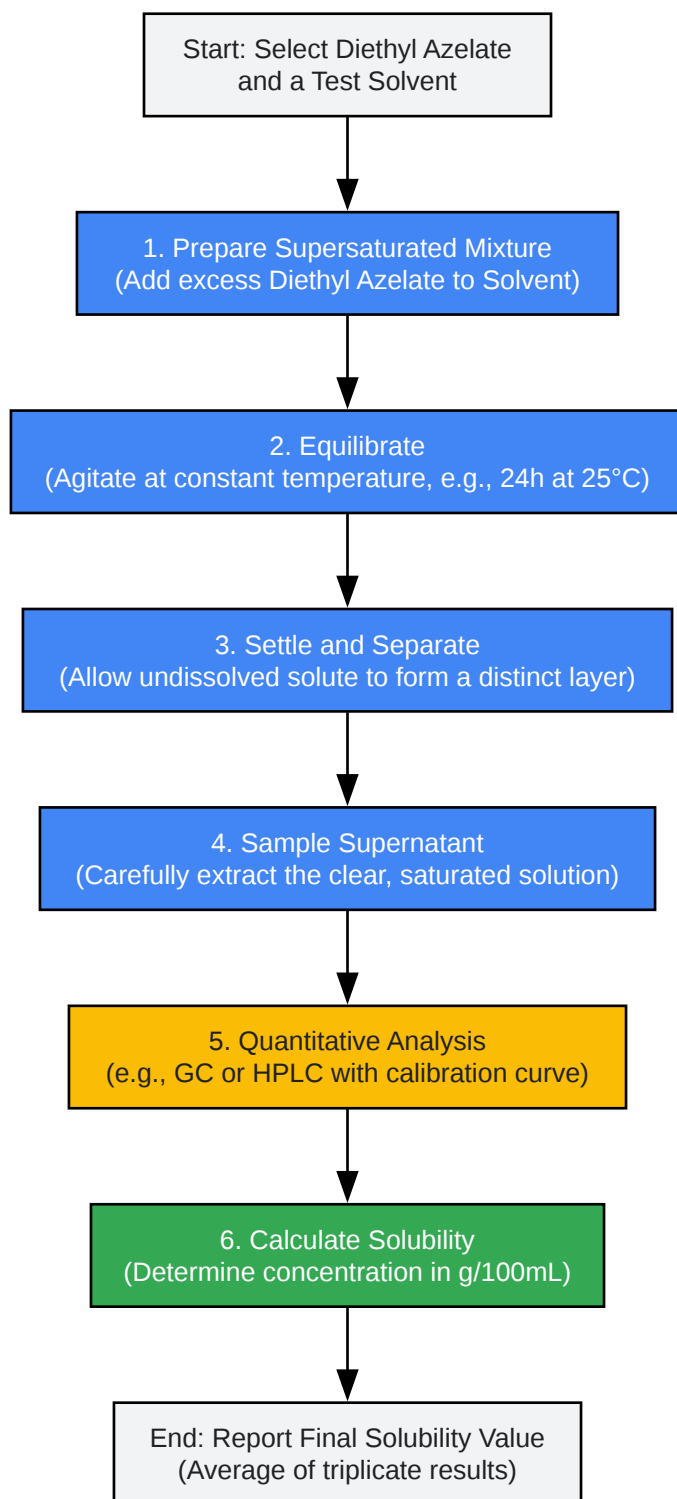
- Preparation of Supersaturated Solution:
 - Add an excess amount of **diethyl azelate** to a known volume of the selected solvent in a sealed vial. An excess is necessary to ensure that the solution becomes fully saturated.
 - For example, start by adding 2 mL of **diethyl azelate** to 5 mL of the solvent.
- Equilibration:

- Place the sealed vial in a temperature-controlled bath set to a standard temperature (e.g., 25 °C).
- Agitate the mixture using a shaker or magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and solute.
- Separation of Undissolved Solute:
 - After equilibration, allow the vial to stand undisturbed in the temperature bath for several hours (e.g., 4-6 hours) to permit the undissolved **diethyl azelate** to separate, typically forming a distinct layer.
 - Carefully extract a known volume of the clear, saturated supernatant using a pipette. Be cautious not to disturb the undissolved layer.
- Concentration Analysis:
 - Prepare a series of standard solutions of **diethyl azelate** in the same solvent with known concentrations.
 - Create a calibration curve by analyzing these standards using an appropriate analytical method (e.g., GC-FID).
 - Dilute the collected supernatant sample with a known factor to bring its concentration within the range of the calibration curve.
 - Analyze the diluted sample and determine its concentration by referencing the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the original, undiluted saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - Convert the concentration to the desired units, such as grams per 100 mL (g/100 mL).

- Perform the entire experiment in triplicate for each solvent to ensure the precision and reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **diethyl azelate** in a given solvent.



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Caption: Workflow for Quantitative Solubility Determination.

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